

Application Notes and Protocols: Preparing RK-24466 Stock Solution in DMSO

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Compound of Interest

Compound Name: RK-24466

Cat. No.: B1673643

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

RK-24466 is a potent and selective inhibitor of the lymphocyte-specific protein tyrosine kinase (Lck), a member of the Src family of non-receptor tyrosine kinases.[1][2] Lck plays a crucial role in the initial stages of T-cell receptor (TCR) signaling, which triggers cytokine production and T-cell activation.[1][3] As a selective Lck inhibitor, **RK-24466** is a valuable tool for studying T-cell mediated immune responses and for potential therapeutic development in autoimmune diseases and other T-cell-driven pathologies.[1][4] This document provides detailed protocols for the preparation of **RK-24466** stock solutions in dimethyl sulfoxide (DMSO), ensuring accurate and reproducible experimental results.

Physicochemical Properties and Solubility Data

A summary of the key physicochemical properties and solubility information for **RK-24466** is presented in the table below. It is crucial to note that the solubility of **RK-24466** in DMSO can be affected by the purity of the solvent; hygroscopic DMSO that has absorbed moisture will reduce the solubility of the compound.[4][5] Therefore, using fresh, anhydrous DMSO is highly recommended.

Property	Value
Molecular Weight	370.45 g/mol [5]
Molecular Formula	C ₂₃ H ₂₂ N ₄ O[5]
CAS Number	213743-31-8[5]
Appearance	Crystalline solid[1]
Solubility in DMSO	Up to 45 mg/mL (121.47 mM). Other reported solubilities include 37 mg/mL (99.87 mM) and 2.5 mg/mL.[5] Ultrasonication may be required for complete dissolution at higher concentrations.[4]
Other Solubilities	Ethanol: ~5 mg/mL; Water: Insoluble[5]
Storage of Solid	3 years at -20°C[5]
Storage of Stock Solution	1 year at -80°C in solvent; 1 month at -20°C in solvent.[5] It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM RK-24466 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **RK-24466** in DMSO, a commonly used concentration for in vitro cellular assays.

Materials:

- **RK-24466** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

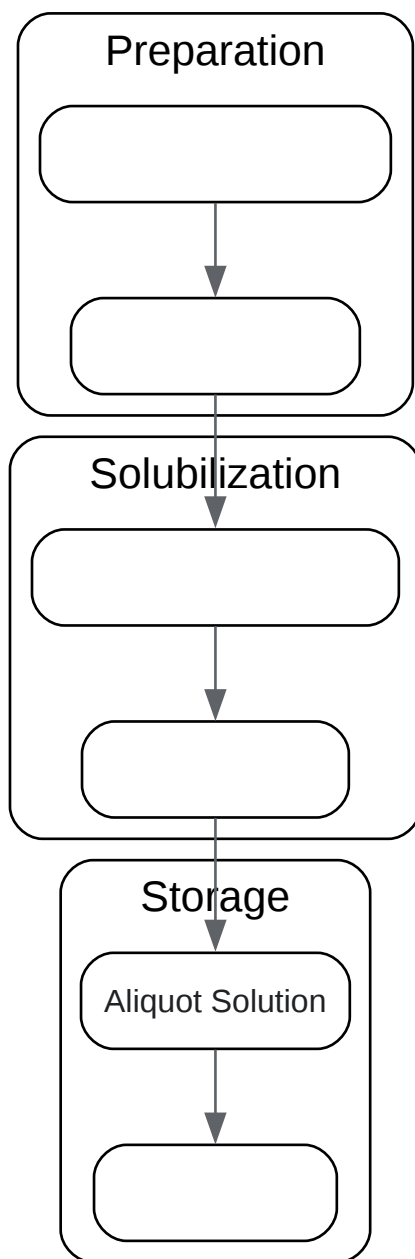
- **Equilibration:** Allow the vial of **RK-24466** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **RK-24466** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.705 mg of **RK-24466** (Molecular Weight = 370.45 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **RK-24466** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **RK-24466** is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 37°C) or brief ultrasonication can be used to aid dissolution, especially for higher concentrations.[\[4\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes.[\[5\]](#)
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[5\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the key steps for preparing the **RK-24466** stock solution.

Workflow for RK-24466 Stock Solution Preparation



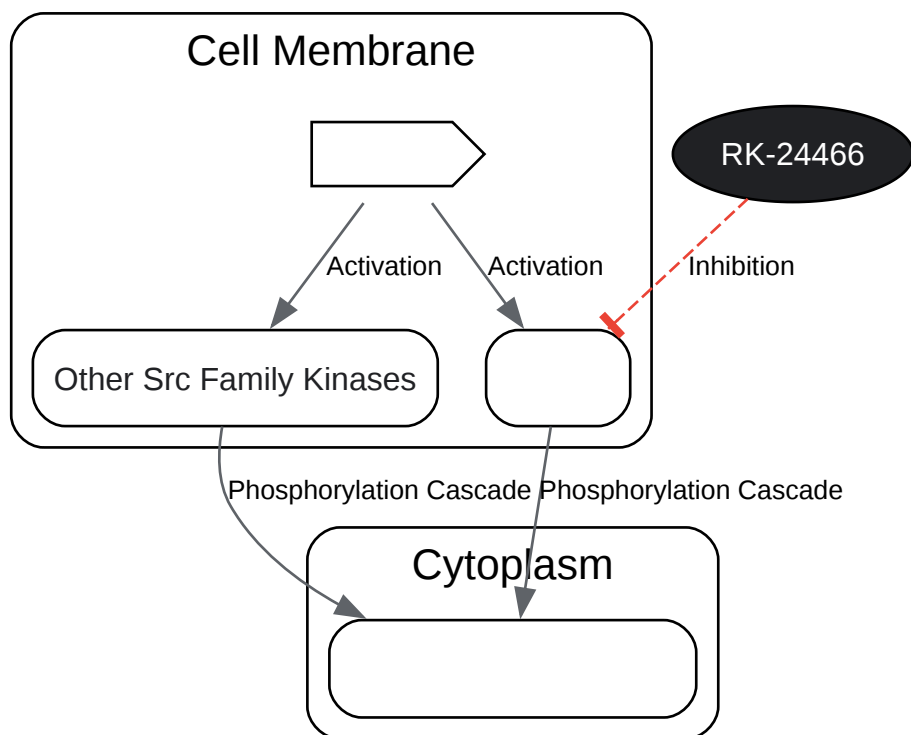
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Caption: Workflow for preparing **RK-24466** stock solution.

Signaling Pathway

RK-24466 is a selective inhibitor of Lck, a key kinase in the Src family. The diagram below provides a simplified overview of the Src signaling pathway, highlighting the position of Lck.

Simplified Src Family Kinase Signaling Pathway



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Caption: Simplified Src family kinase signaling pathway showing Lck inhibition by **RK-24466**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Integrated signaling and transcriptome analysis reveals Src family kinase individualities and novel pathways controlled by their constitutive activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. medchemexpress.com [medchemexpress.com]

- 5. selleckchem.com [selleckchem.com]
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